In-Depth Technical Guide: Characterization of Dimethyl 2-(2-nitrophenyl)malonate

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Compound of Interest		
Compound Name:	*Dimethyl 2-(2-nitrophenyl)malonate*	
Cat. No.:	*B1309088*	*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the characterization data for **Dimethyl 2-(2-nitrophenyl)malonate** (CAS No. 26465-37-2). Due to the limited availability of publicly accessible experimental data for this specific compound, this guide combines information from chemical suppliers, analogous compounds, and theoretical predictions to serve as a valuable resource.

Compound Identification and Physical Properties

Dimethyl 2-(2-nitrophenyl)malonate is a solid, light beige powder at room temperature.[1] It is an important intermediate in organic synthesis, particularly in the preparation of various heterocyclic compounds and as a potential building block in medicinal chemistry.

Table 1: Physical and Chemical Properties

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Property	Value	Source
CAS Number	26465-37-2	[1][2][3][4][5]
Molecular Formula	$C_{11}H_{11}NO_6$	[1][4]
Molecular Weight	253.21 g/mol	N/A
IUPAC Name	dimethyl 2-(2-nitrophenyl)propanedioate	[4][5]
Synonyms	2-(2-nitrophenyl)malonic acid dimethyl ester	[4]
Appearance	Light beige powder, Solid	[1][3][5]
Purity	≥95%	[2][3]
Storage	Room temperature, sealed	[1]

Note: A boiling point of 48-50°C has been reported by one supplier, but this is considered highly improbable for a molecule of this structure and molecular weight and is likely an error.[2][5]

Spectroscopic Characterization (Predicted)

While specific experimental spectra for **Dimethyl 2-(2-nitrophenyl)malonate** are not readily available in the reviewed literature, the expected spectroscopic features can be predicted based on the analysis of its structural components and data from analogous compounds.

Table 2: Predicted Spectroscopic Data

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Technique	Predicted Peaks and Signals
^{1}H NMR	- Aromatic protons (4H) in the range of 7.5-8.2 ppm, showing complex coupling patterns due to the ortho-nitro substitution. - A singlet for the malonate methine proton (CH) around 5.0-5.5 ppm. - Two distinct singlets for the two methoxy groups ($-OCH_3$) around 3.7-3.9 ppm.
^{13}C NMR	- Carbonyl carbons (C=O) of the ester groups expected around 165-170 ppm. - Aromatic carbons in the range of 120-150 ppm, with the carbon bearing the nitro group being the most downfield. - The methine carbon of the malonate group (CH) is expected around 50-60 ppm. - The methoxy carbons ($-OCH_3$) should appear around 52-54 ppm.
IR Spectroscopy	- Strong C=O stretching vibrations for the ester groups in the region of 1730-1750 cm^{-1}. - Asymmetric and symmetric stretching vibrations for the nitro group (NO_2) around 1520-1540 cm^{-1} and 1340-1360 cm^{-1}, respectively. - C-H stretching vibrations for the aromatic ring and methyl groups. - C-O stretching vibrations for the ester groups.
Mass Spectrometry	- The molecular ion peak (M^+) is expected at m/z = 253. - Common fragmentation patterns would likely involve the loss of methoxy groups ($-OCH_3$, m/z = 31), carbomethoxy groups ($-COOCH_3$, m/z = 59), and the entire malonate moiety.

Experimental Protocols

General Synthesis of Substituted Arylmalonates

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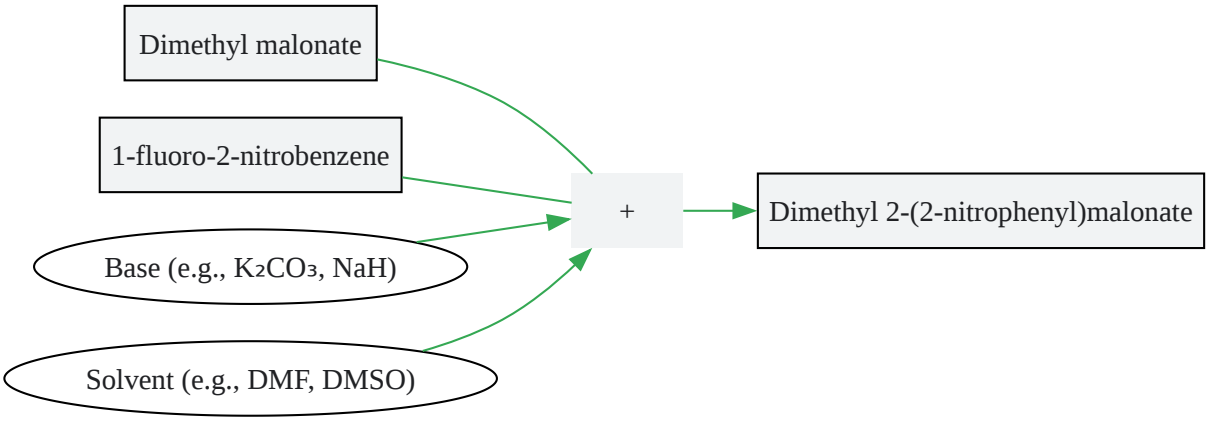
A specific, detailed protocol for the synthesis of **Dimethyl 2-(2-nitrophenyl)malonate** is not available in the public domain. However, a general method can be adapted from established procedures for the synthesis of related substituted nitrophenylmalonates, as described in various patents and publications. The primary route involves a nucleophilic aromatic substitution reaction.

Reaction Scheme:



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Caption: General synthesis of **Dimethyl 2-(2-nitrophenyl)malonate**.

Detailed Protocol (Adapted):

- Reaction Setup: To a dry, three-necked round-bottom flask equipped with a magnetic stirrer, a condenser, and a nitrogen inlet, add a suitable anhydrous solvent such as dimethylformamide (DMF) or dimethyl sulfoxide (DMSO).
- Base Addition: Add a slight molar excess of a base, such as anhydrous potassium carbonate or sodium hydride.
- Malonate Addition: Slowly add dimethyl malonate to the stirred suspension at room temperature. If using sodium hydride, the addition should be done at 0°C, and the mixture should be stirred until the evolution of hydrogen gas ceases.

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- Aryl Halide Addition: Add 1-fluoro-2-nitrobenzene (or another suitable 2-halonitrobenzene) dropwise to the reaction mixture.
- Reaction: Heat the reaction mixture to a temperature between 80-120°C and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: After the reaction is complete, cool the mixture to room temperature and quench it with water or a saturated aqueous solution of ammonium chloride.
- Extraction: Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate or dichloromethane.
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product can be purified by column chromatography on silica gel or by recrystallization.

Potential Biological Significance and Applications

While there is no specific biological data available for **Dimethyl 2-(2-nitrophenyl)malonate**, its structural motifs—the nitroaromatic group and the malonate ester—are present in many biologically active compounds.

- Nitroaromatic Compounds: The nitro group is a key feature in several therapeutic agents and is often associated with antimicrobial and anticancer activities.[6] The biological effects of these compounds are frequently linked to the enzymatic reduction of the nitro group within cells, leading to the formation of reactive nitrogen species that can induce cellular damage.
- Malonate Esters: Dimethyl malonate and its derivatives are fundamental building blocks in the synthesis of a wide array of pharmaceuticals.[7] They are precursors to barbiturates, non-steroidal anti-inflammatory drugs (NSAIDs), and some anticancer agents.[7]

Given these precedents, **Dimethyl 2-(2-nitrophenyl)malonate** could serve as a valuable intermediate in the synthesis of novel drug candidates. A hypothetical workflow for its application in drug discovery is outlined below.

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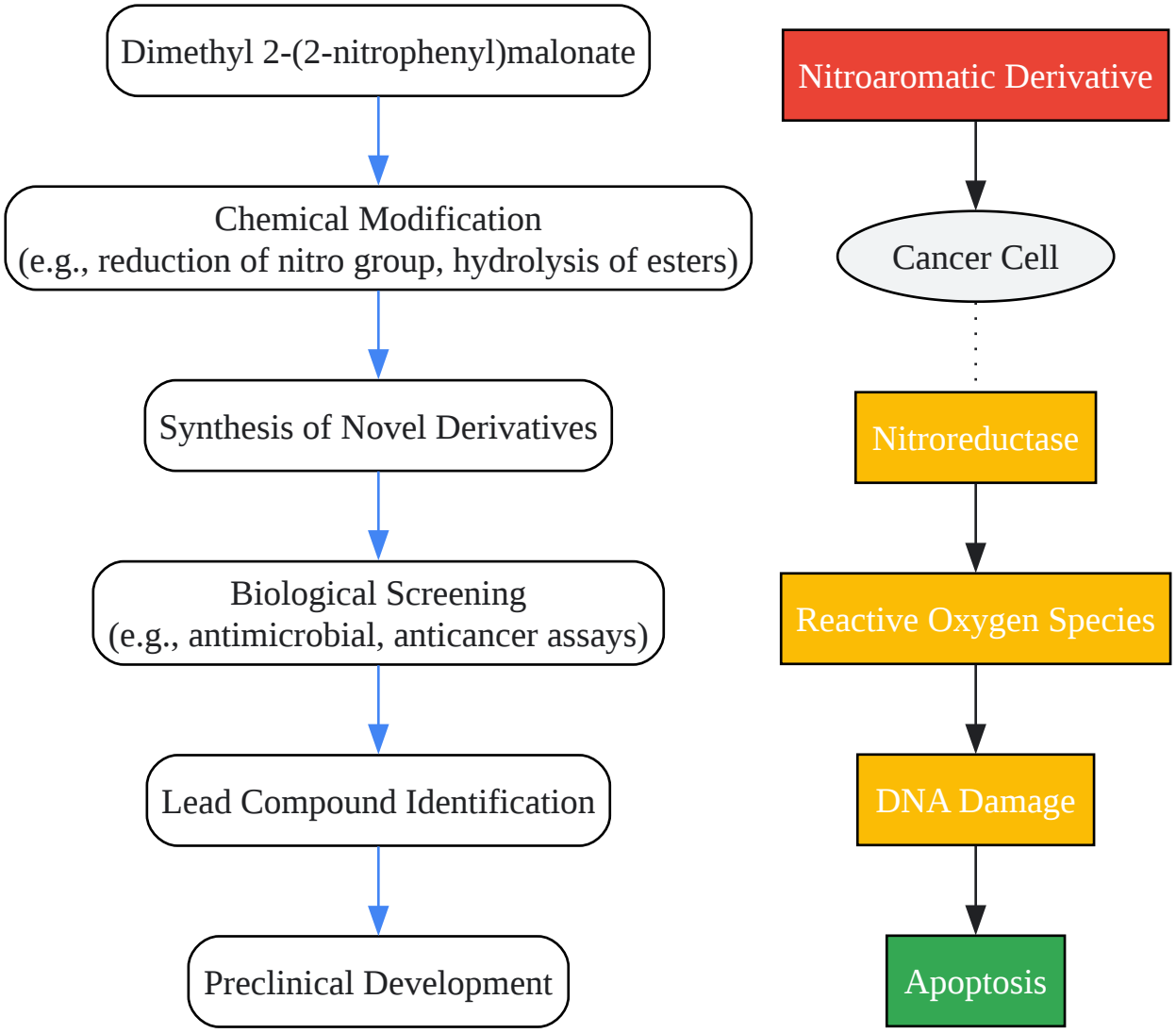

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